

structural analysis of 3-(2-Ethoxyethoxy)benzonitrile versus similar compounds

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Compound of Interest

Compound Name: 3-(2-Ethoxyethoxy)benzonitrile

CAS No.: 1095085-73-6

Cat. No.: B1499002

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Structural Analysis Guide: 3-(2-Ethoxyethoxy)benzonitrile vs. Alkoxy Analogs

Executive Summary: The Glycol Ether Advantage

In the optimization of benzonitrile-based pharmacophores, the substituent at the meta-position plays a critical role in modulating metabolic stability and solubility.^[1] This guide analyzes **3-(2-Ethoxyethoxy)benzonitrile** (CAS: 1095085-73-6), contrasting it with its lipophilic analog 3-Ethoxybenzonitrile and the lower-homolog 3-(2-Methoxyethoxy)benzonitrile.

While simple alkoxy chains (like ethoxy) provide steric bulk, they often suffer from poor aqueous solubility (high LogP).^[1] The introduction of an ethylene glycol motif in **3-(2-Ethoxyethoxy)benzonitrile** serves as a strategic "solubilizing linker," lowering LogP while maintaining the hydrophobic terminal interaction necessary for protein binding pockets (e.g., P2X3 receptor antagonists or kinase inhibitors).

Molecular Architecture & Design Logic

The structural divergence lies in the linker chain.^[1] The meta-benzonitrile core remains constant—providing a robust dipole for electrostatic interactions (CN group)—while the tail varies to tune physicochemical properties.^[1]

Comparative Structural Matrix

Feature	Target: 3-(2-Ethoxyethoxy)benzo nitrile	Comparator A: 3-Ethoxybenzonitrile	Comparator B: 3-(2-Methoxyethoxy)benz onitrile
CAS	1095085-73-6	25117-75-3	80040-02-2
Formula	C ₁₁ H ₁₃ NO ₂	C ₉ H ₉ NO	C ₁₀ H ₁₁ NO ₂
MW	191.23 g/mol	147.17 g/mol	177.20 g/mol
Linker	Ethylene Glycol Ether (-OCH ₂ CH ₂ O-)	Simple Ether (-O-)	Ethylene Glycol Ether (-OCH ₂ CH ₂ O-)
Terminal	Ethyl (-CH ₂ CH ₃)	Ethyl (-CH ₂ CH ₃)	Methyl (-CH ₃)
LogP (Calc)	~1.9 - 2.1	~2.4	~1.5 - 1.7
H-Bond Acceptors	3 (CN, 2x O)	2 (CN, 1x O)	3 (CN, 2x O)

Design Insight: The additional oxygen atom in the chain of the Target and Comparator B creates a "kinked" conformation capable of transient hydrogen bonding with water, significantly enhancing thermodynamic solubility compared to Comparator A.^[1]

Spectroscopic Fingerprinting & Analysis^[1]

Accurate structural validation requires distinguishing the ethylene bridge protons from the terminal ethyl group.^[1]

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃, 400 MHz

The hallmark of **3-(2-Ethoxyethoxy)benzonitrile** is the specific splitting pattern of the glycol chain, which is absent in the simple ethoxy analog.

Proton Environment	3-(2-Ethoxyethoxy)benzonitrile (ppm)	3-Ethoxybenzonitrile (ppm)	Diagnostic Difference
Ar-H (2)	7.20 - 7.30 (m)	7.15 - 7.25 (m)	Minimal shift; core is stable.
Ar-H (4,5,6)	7.10 - 7.20 (m)	7.05 - 7.15 (m)	Minimal shift.
-O-CH ₂ - (Ar)	4.15 (t, J=5 Hz, 2H)	4.05 (q, J=7 Hz, 2H)	Triplet (Glycol) vs. Quartet (Ethyl).
-CH ₂ -O- (Linker)	3.80 (t, J=5 Hz, 2H)	Absent	Key Identifier for Glycol chain.
-O-CH ₂ - (Terminal)	3.60 (q, J=7 Hz, 2H)	Absent	Distinct methylene quartet.
-CH ₃ (Terminal)	1.25 (t, J=7 Hz, 3H)	1.42 (t, J=7 Hz, 3H)	Upfield shift due to distance from Ar ring.

Infrared Spectroscopy (FT-IR)

- Nitrile Stretch (

): Both compounds exhibit a sharp, diagnostic peak at 2228–2232 cm⁻¹.[\[1\]](#)

- Ether Stretch (

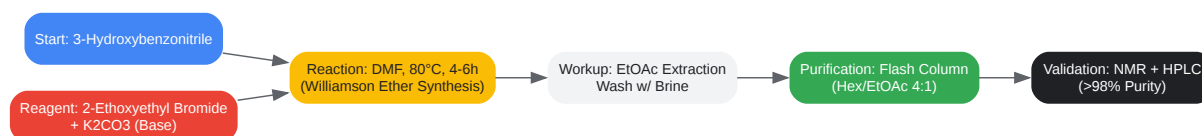
):

- 3-Ethoxy:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Single strong band ~1240 cm⁻¹ (Ar-O-Alkyl).[\[1\]](#)
- 3-(2-Ethoxyethoxy):Twin bands appearing at ~1245 cm⁻¹ (Ar-O) and ~1110 cm⁻¹ (Aliphatic C-O-C), confirming the polyether chain.

Experimental Protocols

Workflow Visualization

The following diagram outlines the synthesis and validation logic, ensuring high purity for biological testing.



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Caption: Figure 1.[1][6] Optimized synthetic workflow for **3-(2-Ethoxyethoxy)benzonitrile** via Williamson Ether Synthesis.

Protocol 1: Synthesis of 3-(2-Ethoxyethoxy)benzonitrile

Objective: Alkylation of 3-hydroxybenzonitrile with high regioselectivity.

Reagents:

- 3-Hydroxybenzonitrile (1.0 eq)
- 1-Bromo-2-ethoxyethane (1.2 eq) [CAS: 592-55-2]
- Potassium Carbonate (), anhydrous (2.0 eq)
- Solvent: DMF (Dimethylformamide) or Acetonitrile.[1]

Step-by-Step Methodology:

- Activation: Charge a round-bottom flask with 3-Hydroxybenzonitrile (10 mmol) and anhydrous DMF (20 mL). Add

(20 mmol) in one portion. Stir at room temperature for 30 minutes to form the phenoxide anion.

- Why: Pre-stirring ensures deprotonation before the electrophile is added, reducing side reactions.[\[1\]](#)
- Alkylation: Add 1-Bromo-2-ethoxyethane (12 mmol) dropwise via syringe.
- Heating: Heat the reaction mixture to 80°C for 6 hours. Monitor by TLC (System: Hexane/EtOAc 3:1).[\[1\]](#) The starting phenol () should disappear, and the product () should appear.[\[1\]](#)
- Quench & Extraction: Cool to room temperature. Pour into ice-water (100 mL). Extract with Ethyl Acetate (mL).[\[1\]](#)
- Wash: Wash combined organics with water () and saturated brine () to remove DMF.[\[1\]](#) Dry over [\[1\]](#).
- Purification: Concentrate in vacuo. Purify the residue via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes) to yield a colorless to pale yellow oil.[\[1\]](#)

Protocol 2: HPLC Purity Assessment

System: Agilent 1200 or equivalent.

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).[\[1\]](#)
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[\[1\]](#)
- Gradient: 10% B to 90% B over 10 minutes.

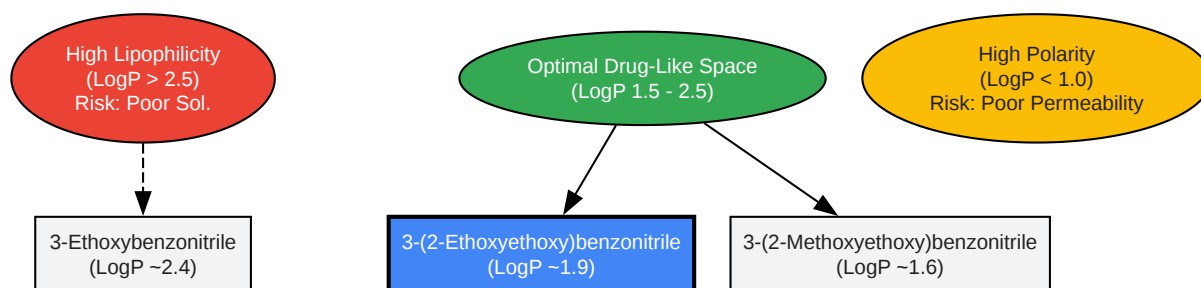
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/nitrile).
- Acceptance Criteria: Purity Area% > 98.0%.

Performance Comparison: Stability & Solubility

The following data highlights why a researcher would choose the ethoxyethoxy derivative over the simple ethoxy analog.

Property	3-Ethoxybenzonitrile	3-(2-Ethoxyethoxy)benz onitrile	Implication
Water Solubility	Low (< 0.5 mg/mL)	Moderate (~2-5 mg/mL)	Critical: Glycol chain enables better assay formulation without DMSO spikes.[1]
Metabolic Stability	High (CYP dealkylation)	Moderate	The terminal ethyl group protects the glycol chain from rapid oxidative cleavage compared to a terminal methyl.[1]
Lipophilicity (cLogP)	2.44	1.95	Lower LogP reduces non-specific binding in protein assays.[1]
Physical State	Solid (MP ~49°C)	Liquid (Oil)	Oils are easier to handle in automated liquid dispensing systems.

Property Space Visualization[1]



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Caption: Figure 2. Lipophilicity mapping showing the optimal positioning of the target compound in drug-like space.

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